

# In-Depth Technical Guide: (2R,4S)-Hydroxy Itraconazole-d8

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## Compound of Interest

Compound Name: (2R,4S)-Hydroxy Itraconazole-d8

Cat. No.: B15598557

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Audience: Researchers, scientists, and drug development professionals.

## Core Compound Data

(2R,4S)-Hydroxy Itraconazole-d8 is the deuterated form of (2R,4S)-Hydroxy Itraconazole, which is the major active metabolite of the antifungal drug Itraconazole. The incorporation of eight deuterium atoms increases the molecular weight of the parent molecule, making it a valuable internal standard for pharmacokinetic and metabolic studies. Below is a summary of the key quantitative data for both the deuterated and non-deuterated forms.

## Data Presentation: Molecular Weight and Formula

Compound	Chemical Formula	Molecular Weight (g/mol)	Monoisotopic Mass (Da)
(2R,4S)-Hydroxy Itraconazole-d8	$C_{35}H_{30}D_8Cl_2N_8O_5$ [1][2]	729.68[2][3][4]	728.284[3]
(2R,4S)-Hydroxy Itraconazole	$C_{35}H_{38}Cl_2N_8O_5$ [5][6][7]	721.63[8]	720.2342218[5]

# Experimental Protocols: Molecular Weight Determination

The determination of the molecular weight of **(2R,4S)-Hydroxy Itraconazole-d8** and its unlabeled counterpart is typically achieved using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This technique provides high sensitivity and specificity, allowing for accurate mass measurement and quantification.

## Methodology: LC-MS/MS Analysis

### a) Sample Preparation (Protein Precipitation)

A simple and rapid protein precipitation method is commonly employed for plasma samples.<sup>[9]</sup>

- To 100 µL of human plasma in a microcentrifuge tube, add 50 µL of an internal standard solution (e.g., Itraconazole-d5 and Hydroxy Itraconazole-d5 in methanol).
- Add 400 µL of acetonitrile containing 0.5% formic acid to precipitate the proteins.<sup>[1]</sup>
- Vortex the mixture vigorously for 1 minute.<sup>[1]</sup>
- Centrifuge the sample at high speed (e.g., 3500 rpm for 5 minutes) to pellet the precipitated proteins.<sup>[1]</sup>
- Transfer the supernatant to a clean tube or a 96-well plate for LC-MS/MS analysis.

### b) Liquid Chromatography (LC)

Chromatographic separation is essential to resolve the analyte from other matrix components.

- Column: A C18 reversed-phase column (e.g., Agilent Zorbax SB-C18, 2.1×50mm, 3.5 µm) is suitable for the separation.<sup>[1]</sup>
- Mobile Phase A: 10 mM ammonium formate in water with 0.1% formic acid.<sup>[1]</sup>
- Mobile Phase B: 0.1% formic acid in acetonitrile.<sup>[1]</sup>
- Flow Rate: 0.500 mL/min.<sup>[1]</sup>

- Gradient: A typical gradient starts at 40% B, holds for 0.5 minutes, ramps to 95% B over 2.5 minutes, holds at 95% B for 0.5 minutes, and then returns to the initial conditions.[1]
- Column Temperature: 40°C.[1]
- Autosampler Temperature: 15°C.[1]

### c) Mass Spectrometry (MS)

A triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI) mode is commonly used.

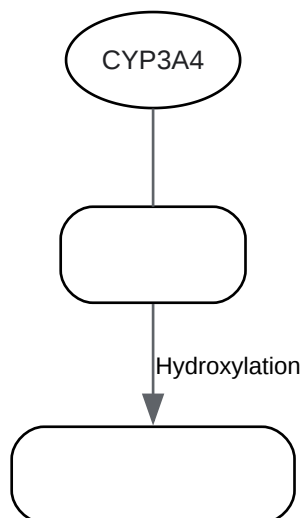
- Ionization Mode: Electrospray Ionization (ESI), Positive.[9]
- Scan Type: Multiple Reaction Monitoring (MRM) is used for quantification, monitoring specific precursor-to-product ion transitions.
- MRM Transitions (Example):
  - Itraconazole: m/z 705 -> 392[3]
  - Hydroxy Itraconazole: m/z 721 -> 408[3]
  - The specific transitions for the d8-labeled compound would be adjusted based on its increased mass.

## Visualizations: Pathways and Workflows

### Biotransformation of Itraconazole

Itraconazole is metabolized in the liver to its major active metabolite, Hydroxy Itraconazole, primarily by the cytochrome P450 enzyme CYP3A4.[6][7]

## Biotransformation of Itraconazole



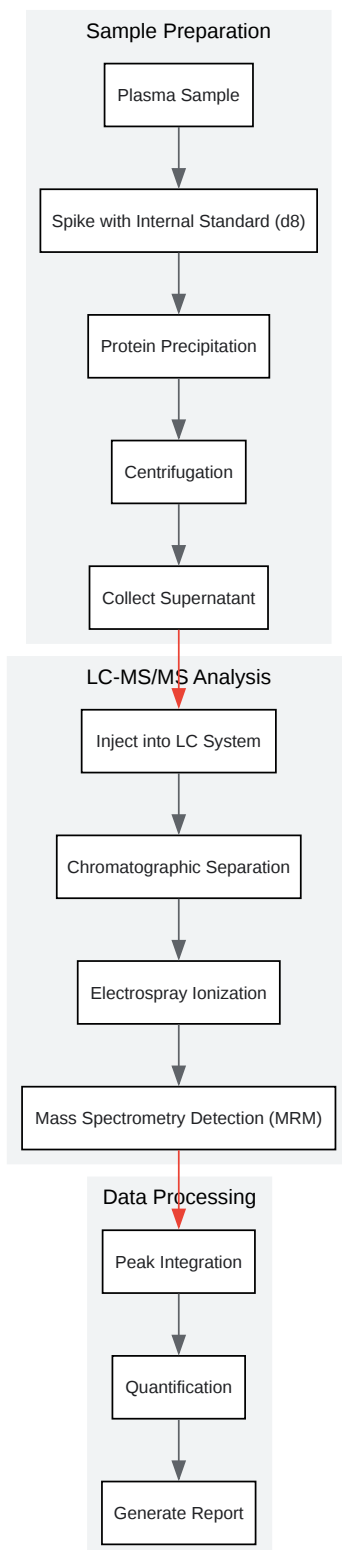
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Caption: Metabolic conversion of Itraconazole to Hydroxy Itraconazole mediated by CYP3A4.

## Experimental Workflow for LC-MS/MS Analysis

The following diagram illustrates the typical workflow for the analysis of **(2R,4S)-Hydroxy Itraconazole-d8** from a biological matrix.

## LC-MS/MS Experimental Workflow

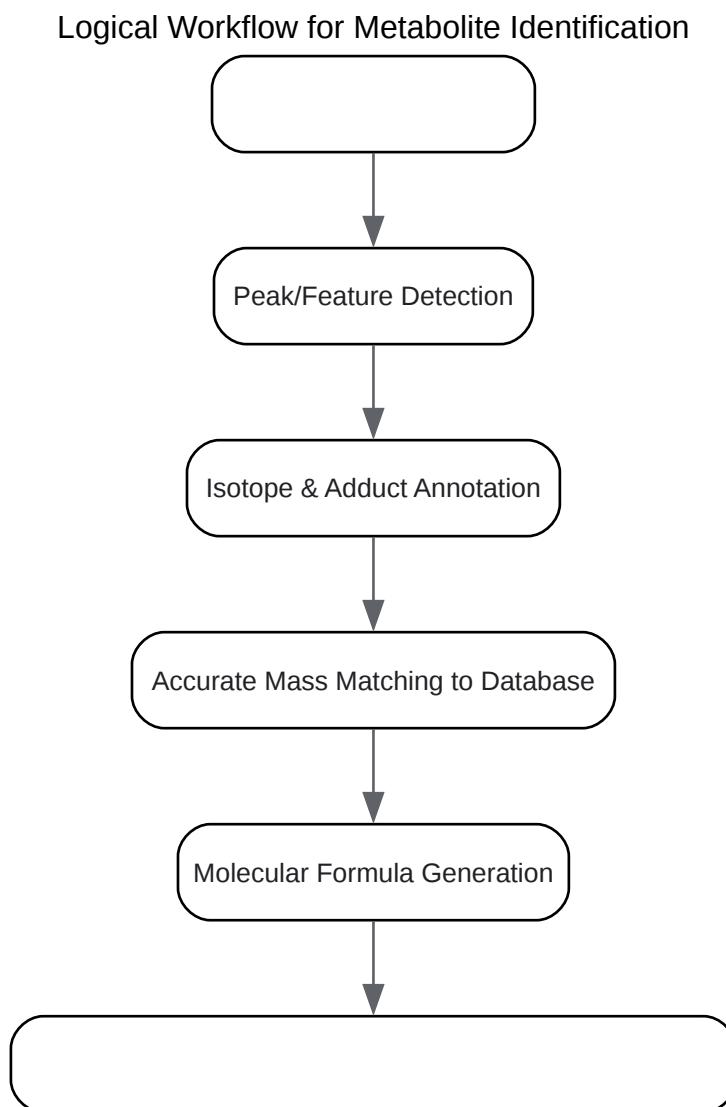


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Caption: Workflow for the quantification of **(2R,4S)-Hydroxy Itraconazole-d8**.

## Logical Workflow for Deuterated Metabolite Identification

The identification of deuterated metabolites involves a systematic process of data analysis following LC-MS acquisition.



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Caption: A logical workflow for the identification of deuterated metabolites.

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